

Preventing seedling damage from in-furrow application of ammonium thiosulfate

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Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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Technical Support Center: Ammonium Thiosulfate (ATS) In-Furrow Application

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in preventing seedling damage when using **ammonium thiosulfate** (ATS) in-furrow during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ammonium thiosulfate** (ATS) and why is it used in agricultural research?

Ammonium thiosulfate (ATS) is a liquid fertilizer with a typical analysis of 12-0-0-26S, meaning it contains 12% nitrogen and 26% sulfur.[1][2] It is a popular choice for researchers and growers to provide sulfur to crops and can be mixed with other liquid nitrogen solutions.[3][4] Beyond its nutritional value, ATS also exhibits properties of a nitrification and urease inhibitor, which can improve nitrogen use efficiency by delaying the conversion of urea and ammonium to nitrate, a form more susceptible to leaching.[3]

Q2: Why is in-furrow application of ATS often discouraged?

In-furrow, or "pop-up," application of ATS is generally not recommended because it can cause significant damage to germinating seeds and young seedlings. This damage can manifest as inhibited germination, root damage, and reduced plant stands. The primary causes of this phytotoxicity are ammonia toxicity and high salt concentration near the seed.

Q3: What are the primary mechanisms of ATS-induced seedling damage?

There are two main mechanisms through which in-furrow ATS application can harm seedlings:

- **Ammonia Toxicity: Ammonium thiosulfate** can liberate free ammonia (NH_3) in the soil, which is toxic to plant cells and can freely move through the cell wall. This is particularly problematic in alkaline soil conditions.
- **Salt Injury (Osmotic Stress):** Fertilizers have a salt index, which measures the salt concentration they induce in the soil solution. A high concentration of fertilizer salts near the seed creates a high osmotic pressure, causing water to move out of the plant cells and into the soil. This desiccation leads to a condition known as "fertilizer burn," which can kill the plant tissue. ATS is considered a high-salt-index fertilizer.

Troubleshooting Guide

Q4: I'm observing poor or uneven seedling emergence after in-furrow ATS application. What could be the cause?

Poor or uneven emergence is a classic symptom of fertilizer injury. The likely causes are ammonia toxicity and/or salt injury from the ATS being in direct contact with the seeds. Several factors can exacerbate this issue:

- **Application Rate:** Higher rates of in-furrow ATS increase the concentration of ammonia and salts around the seed, leading to greater damage.
- **Soil Texture:** Sandy, low-organic-matter soils have a lower capacity to buffer against changes in salt concentration and are therefore at a higher risk for fertilizer burn. It is recommended that the maximum application rate for coarse-textured soils be 50% or less than that for loam soils.
- **Soil Moisture:** Dry soil conditions prevent the diffusion and dilution of fertilizer salts, keeping them concentrated near the seed and increasing the risk of injury.
- **Soil Temperature:** In cold soils, root growth is slow, which prolongs the exposure of the seedling to the high concentration of fertilizer in the furrow.

Q5: How can I prevent seedling damage when using ATS in my experimental protocols?

The most effective way to prevent seedling damage from ATS is to avoid direct seed contact. Consider the following mitigation strategies:

- **Placement:** The standard and safest application method is to band the fertilizer 2 inches to the side and 2 inches below the seed (2x2 placement). This separation provides a safe zone for germination while still allowing the developing roots to access the nutrients. Surface banding is another alternative.
- **Rate Reduction:** If in-furrow application is unavoidable, use very low rates. Research from the University of Minnesota showed that while final plant population was not noticeably affected until rates exceeded 5 gallons per acre, the above-ground plant mass steadily decreased even at the lowest application rates.
- **Alternative Sulfur Sources:** For in-furrow applications, consider using safer alternatives to ATS if sulfur is required in your starter fertilizer blend. Ammonium sulfate is another sulfur-containing fertilizer, but it also carries a risk of ammonia toxicity, especially in high pH soils, and should be used with caution for in-furrow placement.
- **Ensure Adequate Soil Moisture:** Good soil moisture allows fertilizer salts to diffuse away from the seed, reducing their concentration and the potential for injury. Irrigation after application can also help mitigate the risk.

Data Presentation

Table 1: Effect of In-Furrow **Ammonium Thiosulfate** (ATS) Application Rate on Corn Plant Population and Growth

ATS Application Rate (gallons/acre)	Relative Plant Population (% of control)	Relative Above-Ground Plant Mass (% of control)
0	100%	100%
>0 to <5	Not noticeably reduced	Steadily decreased with increasing rate
>5	Noticeably reduced	Significantly decreased

Source: Adapted from University of Minnesota Extension research. Note that even at rates that did not reduce the final plant stand, a reduction in early plant growth was observed.

Table 2: General Guidelines for In-Furrow Starter Fertilizer (N + K₂O) Rates in Corn

Soil Texture	Maximum Recommended Rate (lbs/acre of N + K ₂ O)
Non-sandy soils	≤ 10
Sandy soils	≤ 4-5

Note: These general guidelines do not apply to all fertilizer products, especially those with a high potential for seedling damage like **ammonium thiosulfate**.

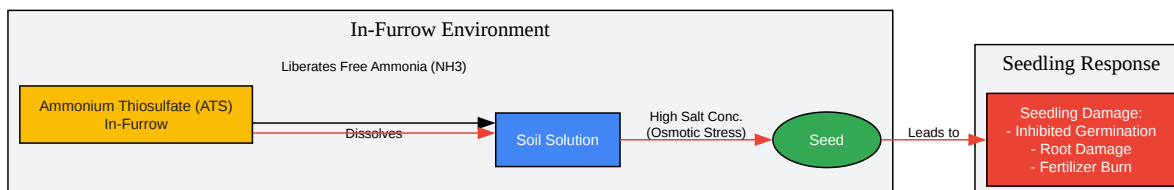
Experimental Protocols

Protocol 1: Evaluating Seedling Safety of In-Furrow Fertilizer Applications

- **Experimental Design:** Establish a randomized complete block design with multiple replications. Treatments should include a non-fertilized control and various rates of the fertilizer being tested (e.g., ATS at 1, 2, 3, 4, and 5 gallons per acre).
- **Application:** Calibrate the planter to accurately deliver the specified fertilizer rates directly in the seed furrow at the time of planting.
- **Data Collection:**
 - **Emergence Counts:** Count the number of emerged plants in a designated length of row in each plot at regular intervals (e.g., daily or every other day) until emergence is complete.
 - **Plant Stand Assessment:** At a specific vegetative stage (e.g., V2 or V3), record the final plant population.
 - **Early Vigor and Biomass:** At a designated time point (e.g., two weeks after emergence), visually rate seedling vigor and collect above-ground plant tissue from a defined area in each plot. Dry the tissue to a constant weight to determine biomass.

- Analysis: Statistically analyze the data to compare the effects of different fertilizer rates on plant population and early growth relative to the control.

Mandatory Visualizations



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Caption: Mechanism of ATS-induced seedling damage in-furrow.

Caption: Decision workflow for mitigating ATS seedling damage.

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